

Technical Support Center: Pulse Shape Discrimination in Indium-115 Measurements

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indium-115*

Cat. No.: *B077298*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing pulse shape discrimination (PSD) techniques for the measurement of **Indium-115** (In-115).

Frequently Asked Questions (FAQs)

Q1: What is pulse shape discrimination (PSD), and why is it used for **Indium-115** measurements?

A1: Pulse Shape Discrimination (PSD) is a technique used to distinguish between different types of radiation based on the shape of the electrical pulse they generate in a detector. In the context of **Indium-115** measurements, which involve beta decay, PSD is crucial for separating the beta signals from background events, particularly those caused by gamma rays. This separation is essential for obtaining a clean energy spectrum of the In-115 beta decay.^[1]

Q2: What is the principle behind PSD for beta-gamma separation in a liquid scintillator?

A2: The principle of PSD in organic liquid scintillators relies on the different de-excitation mechanisms of the scintillator molecules when excited by different particles. Beta particles (electrons) and gamma rays (which interact via electrons) primarily cause prompt fluorescence, resulting in a fast-rising pulse with a short decay time. Heavier particles, like neutrons, would cause a larger proportion of delayed fluorescence, leading to a pulse with a slower tail component. While both beta and gamma interactions are with electrons, subtle differences in

the ionization density can still lead to slight variations in pulse shape that can be exploited by sensitive PSD systems.

Q3: How is the effectiveness of PSD quantified?

A3: The effectiveness of PSD is quantified using a Figure of Merit (FOM). The FOM is a measure of the separation between the distributions of the PSD parameter for two different particle types. A higher FOM value indicates better separation. It is calculated using the following formula:

$$\text{FOM} = (\text{Peak}_2 - \text{Peak}_1) / (\text{FWHM}_1 + \text{FWHM}_2)$$

Where Peak₁ and Peak₂ are the peak positions of the PSD parameter for the two particle types, and FWHM₁ and FWHM₂ are their respective full widths at half maximum.^{[2][3]} A FOM value greater than 1 indicates good separation.

Troubleshooting Guides

This section provides solutions to common problems encountered during **Indium-115** measurements using PSD with liquid scintillators.

Problem 1: Poor Beta-Gamma Separation (Low FOM)

Possible Cause	Troubleshooting Steps
Incorrect PSD Parameters	<p>1. Optimize Integration Gates: The charge integration method is a common PSD technique. Systematically vary the start and end times of the "short" and "long" integration gates to maximize the FOM. The optimal gates depend on the specific scintillator and electronics used.</p>
	<p>2. Adjust Discriminator Thresholds: Ensure that the lower-level discriminator is set appropriately to exclude electronic noise without cutting into the beta signal of interest.</p>
Quenching in the Scintillator	<p>1. Identify Quenching: Quenching is the reduction of scintillation light output due to impurities or color in the sample. This can degrade pulse shape. Prepare a set of quenched standards to create a quench curve.</p> <p>[4][5][6][7]</p>
	<p>2. Apply Quench Correction: Use a quench correction method, such as the channels ratio method or the external standard method, to compensate for the effects of quenching.[4][5]</p>
	<p>3. Sample Preparation: Ensure the Indium-115 sample is fully dissolved and homogeneously mixed in the scintillation cocktail to avoid physical quenching.[6]</p>
Photomultiplier Tube (PMT) Issues	<p>1. Check PMT Gain: Ensure the PMT high voltage is set to the manufacturer's recommended operating range. An unstable or improperly set high voltage can lead to poor signal quality.</p>

2. Inspect for Light Leaks: Verify that the detector housing is light-tight. Light leaks can increase background noise and interfere with PSD.

High Background Noise

1. Identify Noise Sources: Electronic noise can distort pulse shapes. Check for proper grounding and shielding of all electronic components.

2. Background Subtraction: Measure the background spectrum using a blank sample and subtract it from the Indium-115 spectrum.

Problem 2: Distorted Beta Spectrum

Possible Cause	Troubleshooting Steps
Non-linear Detector Response	1. Energy Calibration: Perform an energy calibration using sources with known energies that bracket the In-115 beta spectrum endpoint (approximately 497 keV). Common calibration sources include ^{137}Cs (662 keV gamma) and ^{22}Na (511 keV and 1275 keV gammas).
Incorrect Energy Windowing	1. Set Appropriate Energy Windows: Ensure the data acquisition window is set wide enough to capture the entire In-115 beta spectrum.
Pile-up Events	1. Reduce Source Activity: If the count rate is too high, two pulses can overlap (pile-up), leading to a distorted spectrum. Reduce the activity of the In-115 source if possible.
2. Use Pile-up Rejection: Many modern digital signal processors have built-in pile-up rejection algorithms. Ensure this feature is enabled and properly configured.	

Problem 3: Low Counting Efficiency

Possible Cause	Troubleshooting Steps
Severe Quenching	1. Optimize Sample-to-Cocktail Ratio: Use the recommended sample volume for the chosen scintillation cocktail to minimize quenching.
	2. Choose an Appropriate Cocktail: Select a scintillation cocktail that is compatible with the chemical form of the Indium-115 sample.
Incorrect Lower-Level Discriminator Setting	1. Adjust Discriminator: A discriminator set too high can cut off a significant portion of the low-energy beta events. Adjust the discriminator to just above the electronic noise level.

Quantitative Data

Table 1: Indium-115 Decay Characteristics

Property	Value	Reference
Half-life	4.41×10^{14} years	[8][9]
Decay Mode	Beta (β^-)	[8]
Q-value (Endpoint Energy)	~497.954 keV	[8]
Daughter Nucleus	^{115}Sn (Tin)	[10]

Table 2: Typical Parameters for Pulse Shape Discrimination (Charge Integration Method)

Parameter	Typical Range	Notes
Short Gate Integration Time	10 - 50 ns	Captures the fast component of the pulse.
Long Gate Integration Time	100 - 500 ns	Captures the total light output.
PSD Parameter	$(\text{Long Gate} - \text{Short Gate}) / \text{Long Gate}$	A common formulation.
Expected FOM for Beta-Gamma	> 1.0	Varies with scintillator, electronics, and energy.

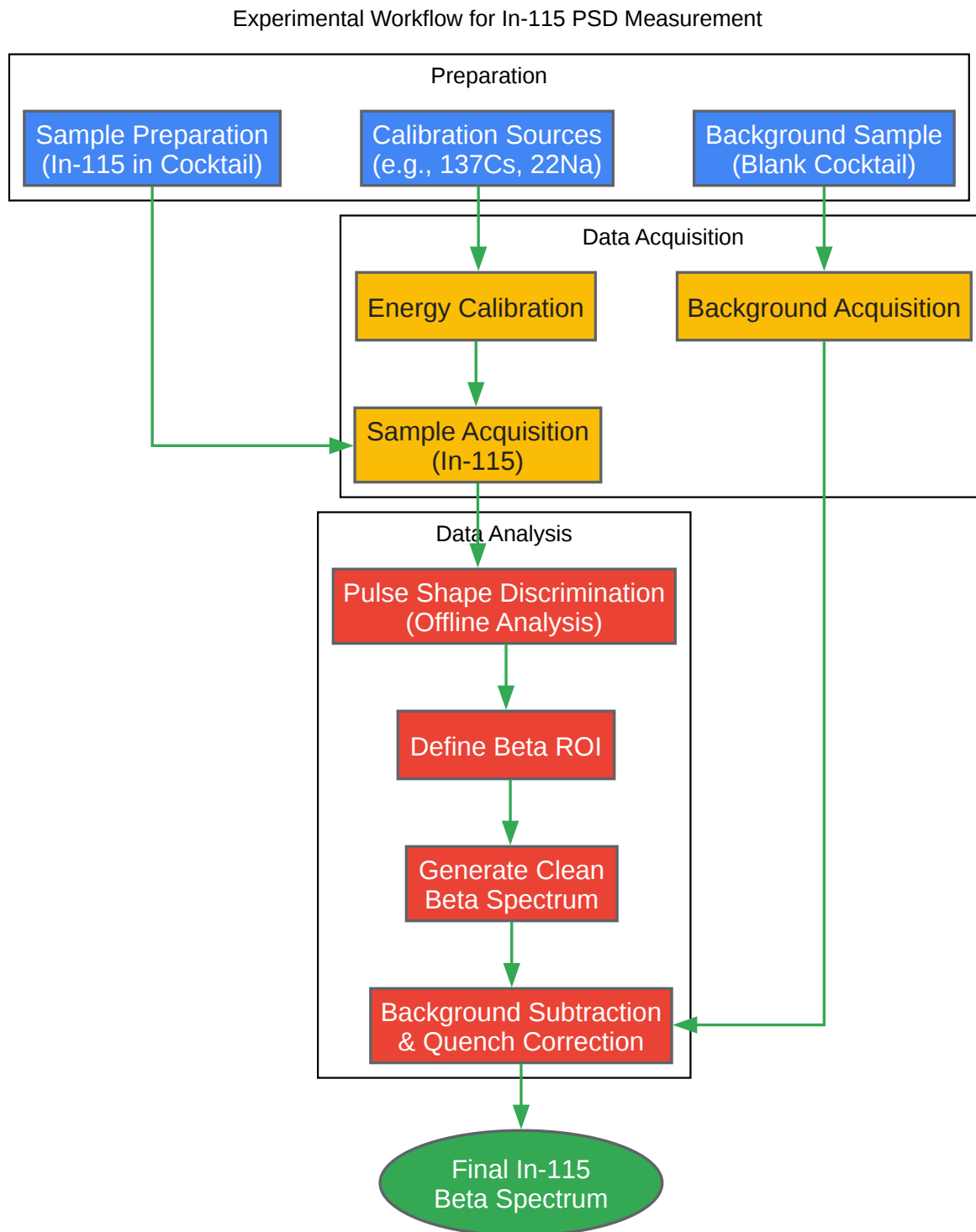
Experimental Protocols

Protocol: Measurement of **Indium-115** Beta Spectrum using Liquid Scintillation and PSD

- Sample Preparation:
 - Prepare a stock solution of **Indium-115** in a suitable solvent.
 - Pipette a known volume of the In-115 solution into a 20 mL glass or plastic liquid scintillation vial.
 - Add the appropriate liquid scintillation cocktail to the vial, ensuring the total volume is optimal for the counter (typically 10-15 mL).
 - Prepare a background sample (blank) containing the same volume of cocktail but no In-115.
 - Prepare a set of quenched standards if quench correction is required.
- System Setup and Calibration:
 - Power on the liquid scintillation counter and allow the PMTs to stabilize.
 - Perform an energy calibration using standard sources (e.g., ^{137}Cs , ^{22}Na).
 - Set the data acquisition parameters, including the energy range and acquisition time.

- Data Acquisition:
 - Place the background sample in the counter and acquire a background spectrum for a sufficient duration to obtain good statistics.
 - Place the **Indium-115** sample in the counter and acquire the beta spectrum.
- Pulse Shape Discrimination Analysis (Offline):
 - If using a digitizer, transfer the raw pulse data to a computer.
 - Apply a PSD algorithm, such as the charge integration method.
 - Optimize the PSD parameters (e.g., integration gates) to maximize the FOM for beta-gamma separation.
 - Generate a 2D histogram of the PSD parameter versus energy.
 - Define a region of interest (ROI) in the 2D histogram that corresponds to beta events.
- Data Analysis:
 - Apply the beta ROI to the data to generate a clean beta energy spectrum.
 - Subtract the background spectrum from the In-115 beta spectrum.
 - Apply quench correction if necessary.
 - Analyze the final beta spectrum to determine the count rate and spectral shape.

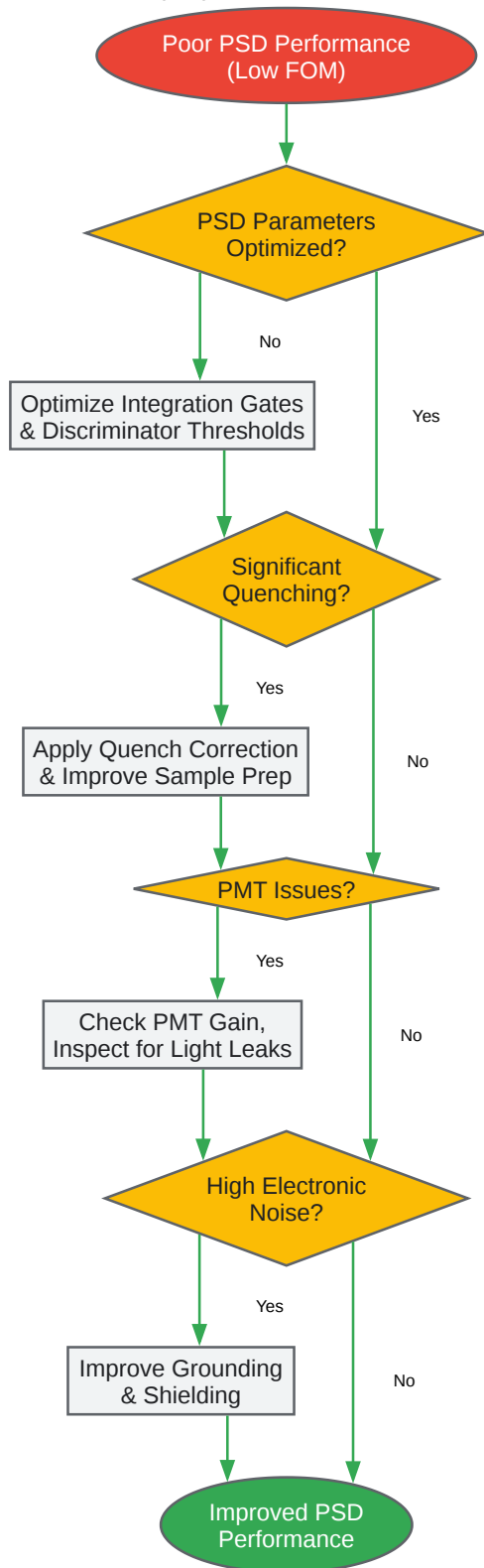
Visualizations



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Caption: A flowchart of the experimental workflow for **Indium-115** PSD measurements.

Troubleshooting Logic for Poor PSD Performance



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Caption: A decision tree for troubleshooting poor PSD performance.

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- To cite this document: BenchChem. [Technical Support Center: Pulse Shape Discrimination in Indium-115 Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077298#pulse-shape-discrimination-in-indium-115-measurements\]](https://www.benchchem.com/product/b077298#pulse-shape-discrimination-in-indium-115-measurements)

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